

Application Note: 3-((2-Carboxyethyl)thio)acrylic Acid in Material Science

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Compound of Interest

Compound Name:	3-((2-Carboxyethyl)thio)acrylic acid
CAS No.:	41108-53-6
Cat. No.:	B13745258

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Functional Ligand Design for Coordination Polymers and Surface Engineering

Abstract

This technical guide details the utility of **3-((2-Carboxyethyl)thio)acrylic acid** (H₂CETA), a heterofunctional ligand bridging organic synthesis and reticular chemistry. Unlike rigid aromatic linkers, H₂CETA introduces a flexible thioether pivot and an unsaturated backbone, enabling the construction of "breathing" Metal-Organic Frameworks (MOFs) and functionalized noble metal interfaces. This document provides validated protocols for its synthesis, its deployment as a linker in coordination polymers, and its use in surface passivation, emphasizing the critical role of the sulfur atom in soft-metal coordination.

Chemical Identity & Properties

H₂CETA is a dicarboxylic acid featuring a thioether linkage and an

-unsaturated backbone. Its unique geometry allows it to act as a V-shaped building block in crystal engineering.

Property	Specification
IUPAC Name	3-[(2-Carboxyethyl)sulfanyl]prop-2-enoic acid
Formula	
MW	176.19 g/mol
Functional Groups	2x Carboxylic Acid (COOH), 1x Thioether (C-S-C), 1x Alkene (C=C)
pKa (Calc)	~3.5 (COOH #1), ~4.8 (COOH #2)
Solubility	DMSO, DMF, Methanol, Hot Water
Key Reactivity	Metal coordination (O-donor, S-donor), Michael addition acceptor, Thiol-Gold bonding

Synthesis Protocol: Thiol-Yne "Click" Coupling

Principle: The most robust synthesis utilizes the nucleophilic addition of 3-mercaptopropionic acid (3-MPA) to propiolic acid under basic conditions. This "thiol-yne" coupling is preferred over elimination routes for its atom economy and stereoselectivity.

Materials

- Propiolic acid (98%)
- 3-Mercaptopropionic acid (3-MPA, 99%)
- Potassium Hydroxide (KOH)[1]
- Hydrochloric Acid (HCl, 6M)
- Solvent: Deionized Water

Step-by-Step Procedure

- Preparation of Thiolate: Dissolve 3-MPA (10.6 g, 100 mmol) in 50 mL of aqueous KOH (11.2 g, 200 mmol) at 0°C. Note: High pH ensures the thiol is deprotonated (

), increasing nucleophilicity.

- Addition: Dropwise add Propiolic acid (7.0 g, 100 mmol) to the stirring solution over 30 minutes. Maintain temperature $< 5^{\circ}\text{C}$ to prevent polymerization.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. The solution should remain clear.
- Precipitation: Acidify the solution carefully with 6M HCl to pH 2.0. The product, H₂CETA, will precipitate as a white solid.
- Purification: Filter the solid and wash with cold water (mL). Recrystallize from hot water/ethanol (9:1) if necessary.
- Yield: Expected yield $> 85\%$.

Quality Control (Self-Validation)

- ¹H NMR (DMSO-d₆): Verify the disappearance of the alkyne proton (~4.0 ppm) and appearance of vinylic protons () at 5.8–7.5 ppm.
- FT-IR: Confirm the presence of C=O () and disappearance of S-H stretch ().

Application A: Flexible Metal-Organic Frameworks (MOFs)

Context: H₂CETA acts as a flexible spacer ligand. The thioether group (

) acts as a soft Lewis base, making this ligand ideal for capturing soft metals (Hg²⁺, Cd²⁺, Pb²⁺) or constructing dynamic frameworks that respond to external stimuli (breathing effect).

Protocol: Solvothermal Growth of Zn-CETA Framework

This protocol yields a 2D coordination polymer often used for heavy metal ion exchange.

Reagents:

- Zinc Nitrate Hexahydrate ()

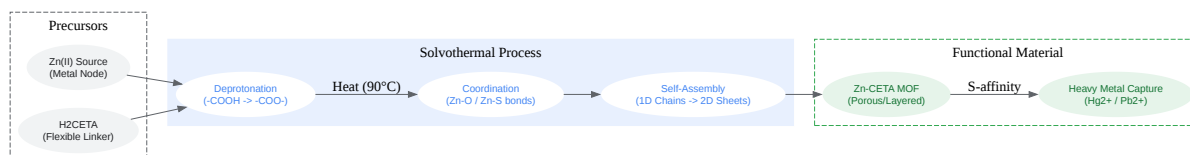
- H₂CETA Ligand

- Solvent: DMF / Ethanol / (2:1:1 v/v)

Workflow:

- Dissolution: Dissolve 0.5 mmol H₂CETA and 0.5 mmol in 10 mL of the solvent mixture. Sonicate for 10 mins to ensure homogeneity.
- Thermal Treatment: Seal in a 20 mL Teflon-lined autoclave. Heat at 90°C for 72 hours. Critical: Do not exceed 110°C to prevent decarboxylation of the acrylic moiety.
- Cooling: Cool to RT at a rate of 5°C/h. Slow cooling promotes single-crystal growth.
- Harvesting: Filter the colorless block crystals and wash with DMF.

Mechanistic Diagram: MOF Assembly



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Caption: Logic flow for Zn-CETA coordination polymer synthesis. The thioether (S) functionality enables specific affinity for soft heavy metals in the final application.

Application B: Surface Functionalization of Gold Nanoparticles

Context: H₂CETA serves as a bifunctional capping agent. The thioether/thiolate affinity for gold stabilizes the nanoparticle, while the acrylic double bond and terminal carboxyl group remain available for bioconjugation or polymerization.

Protocol: Ligand Exchange on AuNPs

Reagents:

- Citrate-stabilized Gold Nanoparticles (AuNPs, ~15 nm diameter)
- H₂CETA (10 mM aqueous solution, pH adjusted to 8.0)

Procedure:

- Preparation: Synthesize standard citrate-AuNPs (Turkevich method).
- Exchange: Add 1 mL of H₂CETA solution to 10 mL of AuNP suspension. Stir gently at RT for 12 hours.
 - Mechanism:^{[1][2][3][4]} The thioether group displaces the weak citrate ions. The acrylic backbone provides steric rigidity compared to saturated analogs.
- Purification: Centrifuge at 12,000 rpm for 20 mins. Discard supernatant to remove excess ligand. Resuspend in PBS (pH 7.4).
- Validation:
 - UV-Vis: Check for Surface Plasmon Resonance (SPR) shift (typically +2-5 nm red shift indicates successful coating).

- Zeta Potential: Surface charge should stabilize around -30 mV to -40 mV due to exposed carboxylates.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield in Synthesis	Polymerization of acrylic group	Add radical inhibitor (Hydroquinone, 10 ppm) during reaction; keep temp < 5°C during addition.
MOF is Amorphous	Cooling too fast	Reduce cooling rate to 2°C/h; Ensure reaction vessel is undisturbed.
Ligand Insolubility	Protonated carboxylic acids	Use DMF or adjust pH to >7 for aqueous stock solutions (forms soluble dicarboxylate salt).
AuNP Aggregation	Ligand concentration too high	Reduce H ₂ CETA concentration; Ensure pH > pKa (4.8) to maintain electrostatic repulsion.

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- General Properties
 - Title: **3-((2-carboxyethyl)thio)acrylic acid** (Compound Summary)
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